

CFTRinh-172: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CFTRinh-172

Cat. No.: B1212534

[Get Quote](#)

An In-depth Analysis of the Potent and Selective CFTR Inhibitor

This technical guide provides a detailed overview of the chemical structure, properties, and mechanism of action of **CFTRinh-172**, a potent and selective inhibitor of the Cystic Fibrosis Transmembrane Conductance Regulator (CFTR) protein. Designed for researchers, scientists, and drug development professionals, this document consolidates key data, outlines detailed experimental protocols, and visualizes complex pathways to facilitate a comprehensive understanding of this critical research tool.

Chemical Structure and Properties

CFTRinh-172, a thiazolidinone derivative, was identified through high-throughput screening as a powerful inhibitor of the CFTR chloride channel.^{[1][2]} Its chemical and physical properties are summarized below.

Chemical Identifiers

Property	Value
IUPAC Name	4-[[4-oxo-2-sulfanylidene-3-[3-(trifluoromethyl)phenyl]-1,3-thiazolidin-5-ylidene]methyl]benzoic acid[3]
SMILES	<chem>C1=CC(=CC(=C1)N2C(=O)C(=CC3=CC=C(C=C3)C(=O)O)SC2=S)C(F)(F)F</chem> [3]
CAS Number	307510-92-5[4]

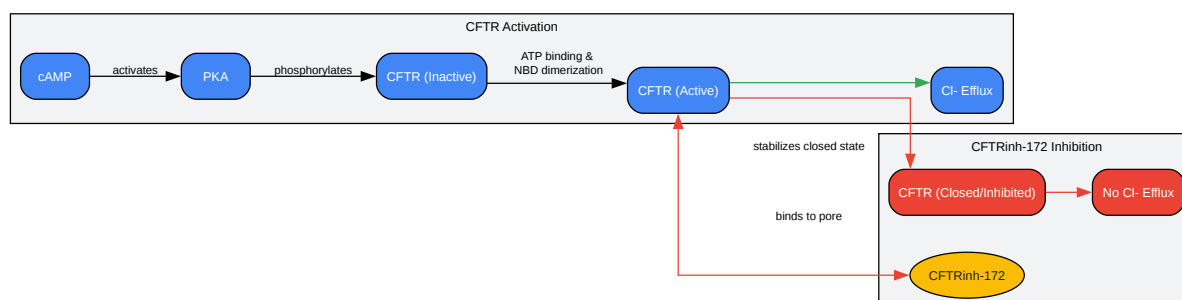
Physicochemical Properties

Property	Value
Molecular Formula	C18H10F3NO3S2[4]
Molecular Weight	409.4 g/mol [3][4]
Appearance	Yellow solid[2]
Solubility	Soluble in DMSO (≥ 40.9 mg/mL); insoluble in water and ethanol[5]
Storage	Store at -20°C as a powder. Stock solutions in DMSO can be stored at -20°C for several months.[5]

Mechanism of Action

CFTRinh-172 acts as a voltage-independent, reversible, and selective blocker of the CFTR chloride channel.[1][4][6] Recent structural studies have elucidated its precise mechanism of action, revealing that it binds directly within the CFTR pore.[7]

The binding of **CFTRinh-172** stabilizes a closed conformation of the channel, effectively obstructing the ion conduction pathway.[7] This allosteric modulation of channel gating is achieved without interfering with the nucleotide-binding domain dimerization, a critical step in channel activation.[6][7] The trifluoromethylphenyl and thiazolidine rings of the molecule are crucial for its high-affinity binding within a hydrophobic pocket of the channel pore.[7]



[Click to download full resolution via product page](#)

Fig. 1: CFTR Activation and Inhibition by **CFTRinh-172**.

Biological and Pharmacological Properties

CFTRinh-172 exhibits high potency and selectivity for the CFTR channel, making it a valuable tool for studying CFTR function.

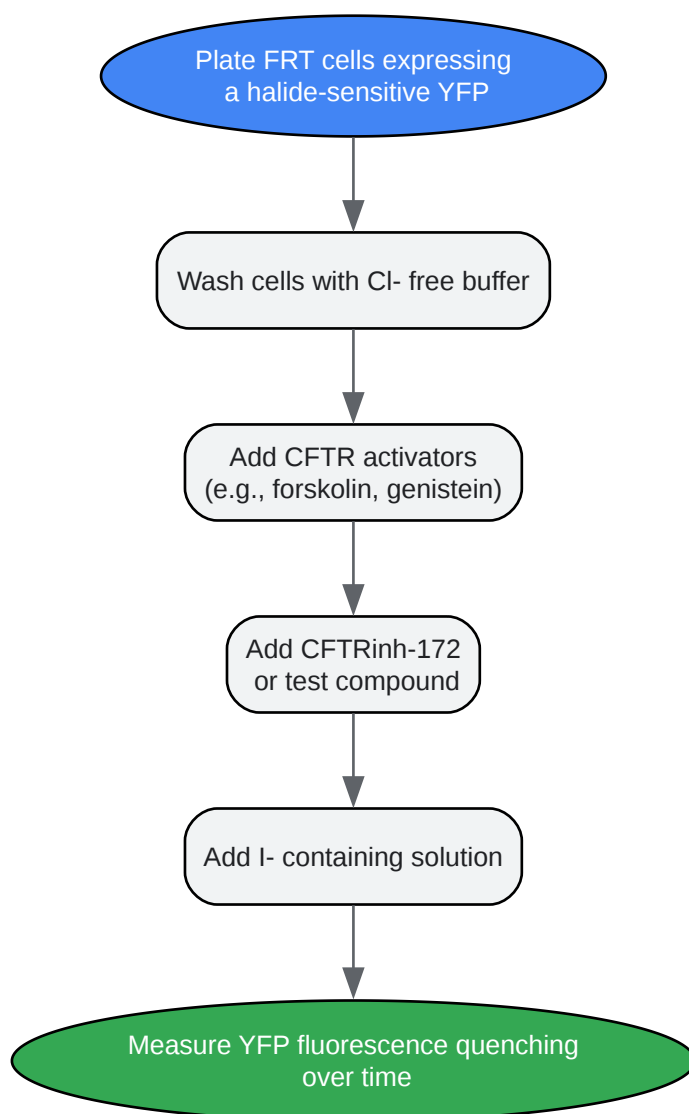
Property	Value	Reference
Ki	~300 nM	[1] [6]
Selectivity	Does not inhibit non-CFTR Cl ⁻ channels, multidrug resistance protein-1 (MDR-1), ATP-sensitive K ⁺ channels, or other transporters at concentrations that fully inhibit CFTR.	[1]
In Vitro Effects	Reversibly inhibits cAMP/flavone-stimulated Cl ⁻ transport in epithelial cells expressing CFTR.	[1] [5]
In Vivo Effects	A single intraperitoneal injection (250 µg/kg) in mice reduces cholera toxin-induced intestinal fluid secretion by over 90%.	[1] [2]

Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the activity of **CFTRinh-172**.

High-Throughput Screening (HTS) for CFTR Inhibitors

This fluorescence-based assay is designed to identify inhibitors of CFTR-mediated iodide influx.



[Click to download full resolution via product page](#)

Fig. 2: High-Throughput Screening Workflow.

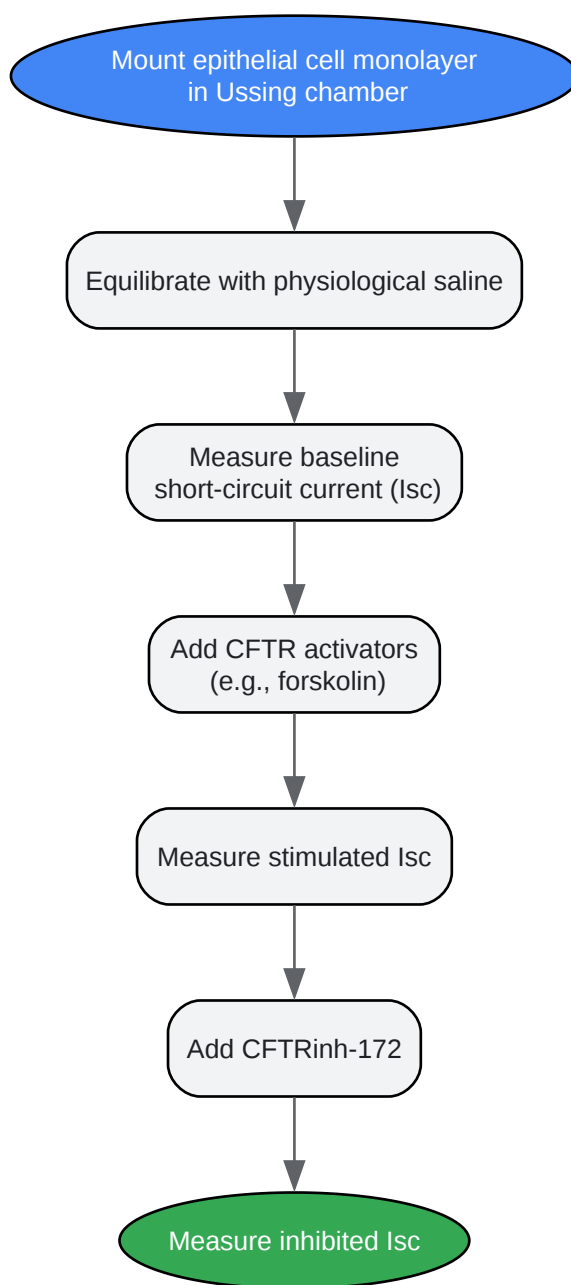
Methodology:

- Cell Plating: Plate Fischer Rat Thyroid (FRT) cells stably expressing a halide-sensitive yellow fluorescent protein (YFP) in 96-well microplates and culture until confluent.
- Washing: Wash the cells with a chloride-free buffer (e.g., PBS with nitrate replacing chloride) to remove extracellular chloride.

- **CFTR Activation:** Add a cocktail of CFTR activators, such as 10 μ M forskolin and 50 μ M genistein, to stimulate CFTR-mediated chloride channel activity.
- **Inhibitor Addition:** Add **CFTRinh-172** or other test compounds at desired concentrations and incubate for a specified period (e.g., 10-30 minutes).
- **Iodide Addition and Fluorescence Measurement:** Place the plate in a fluorescence plate reader and initiate iodide influx by adding an iodide-containing solution. Monitor the rate of YFP fluorescence quenching, which is proportional to the rate of iodide entry through CFTR channels.
- **Data Analysis:** Calculate the initial rate of fluorescence quenching. A reduction in the rate in the presence of a test compound indicates inhibition of CFTR.

Ussing Chamber Electrophysiology

This technique measures ion transport across epithelial monolayers.



[Click to download full resolution via product page](#)

Fig. 3: Ussing Chamber Experimental Workflow.

Methodology:

- Cell Culture: Culture epithelial cells (e.g., FRT, T84, or primary human bronchial epithelial cells) on permeable supports until a confluent and polarized monolayer is formed.

- **Chamber Setup:** Mount the permeable support in an Ussing chamber, separating the apical and basolateral compartments, which are filled with physiological saline and maintained at 37°C and gassed with 95% O₂/5% CO₂.
- **Measurement of Short-Circuit Current (I_{sc}):** Voltage-clamp the transepithelial potential to 0 mV and continuously measure the short-circuit current, which represents the net ion transport.
- **CFTR Activation:** Stimulate CFTR-mediated chloride secretion by adding activators like forskolin (10 µM) to the basolateral side.
- **Inhibition:** After the stimulated I_{sc} stabilizes, add **CFTRinh-172** (typically 1-10 µM) to the apical side to inhibit CFTR activity. The decrease in I_{sc} is a measure of CFTR-dependent chloride secretion.

Patch-Clamp Electrophysiology

This technique allows for the direct measurement of ion channel activity in the cell membrane.

Methodology:

- **Cell Preparation:** Use cells expressing CFTR, such as transfected HEK293 or FRT cells.
- **Pipette Preparation:** Fabricate glass micropipettes with a resistance of 3-5 MΩ when filled with the appropriate intracellular solution.
- **Seal Formation:** Form a high-resistance (>1 GΩ) seal between the micropipette and the cell membrane.
- **Whole-Cell Configuration:** Rupture the membrane patch to gain electrical access to the whole cell.
- **Data Acquisition:** Apply a voltage protocol (e.g., voltage steps from -100 mV to +100 mV) and record the resulting currents.
- **CFTR Activation and Inhibition:** Perfuse the cell with a solution containing CFTR activators (e.g., forskolin and ATP) to elicit CFTR currents. Subsequently, apply **CFTRinh-172** to the extracellular solution to observe the inhibition of the channel activity.

In Vivo Mouse Model of Cholera Toxin-Induced Intestinal Fluid Secretion

This model assesses the efficacy of CFTR inhibitors in a physiologically relevant context.

Methodology:

- **Animal Preparation:** Anesthetize adult mice.
- **Surgical Procedure:** Make a midline abdominal incision to expose the small intestine. Create a closed loop of the jejunum by ligating both ends.
- **Toxin and Inhibitor Administration:** Inject cholera toxin (e.g., 1 μ g) into the lumen of the intestinal loop. Administer **CFTRinh-172** via intraperitoneal injection (e.g., 250 μ g/kg) either before or at the same time as the cholera toxin.
- **Incubation:** Close the abdominal incision and allow the mice to recover for a defined period (e.g., 6 hours).
- **Data Collection:** Euthanize the mice and excise the intestinal loop. Measure the length of the loop and weigh it to determine the amount of fluid accumulation. The fluid accumulation is typically expressed as the ratio of loop weight to length (g/cm).

Conclusion

CFTRinh-172 is a well-characterized, potent, and selective inhibitor of the CFTR chloride channel. Its defined mechanism of action and efficacy in both in vitro and in vivo models make it an indispensable tool for studying CFTR physiology and pathophysiology. The detailed protocols provided in this guide are intended to assist researchers in utilizing **CFTRinh-172** to advance our understanding of cystic fibrosis and other CFTR-related diseases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. dm5migu4zj3pb.cloudfront.net \[dm5migu4zj3pb.cloudfront.net\]](#)
- [2. JCI - Thiazolidinone CFTR inhibitor identified by high-throughput screening blocks cholera toxin–induced intestinal fluid secretion \[jci.org\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. Allosteric inhibition of CFTR gating by CFTRinh-172 binding in the pore - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. benchchem.com \[benchchem.com\]](#)
- [6. Structural basis for CFTR inhibition by CFTRinh-172 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Structural basis for CFTR inhibition by CFTRinh-172 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [CFTRinh-172: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1212534/docs#cftrinh-172-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b1212534/docs#cftrinh-172-a-comprehensive-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)